

Health and Safety Profile of 2-Methylbenzo[b]thiophene: A Technical Guide

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Compound of Interest

Compound Name: 2-Methylbenzo[b]thiophene

Cat. No.: B072938

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information currently available for **2-Methylbenzo[b]thiophene** (CAS No. 1195-14-8). The information is compiled from safety data sheets, chemical databases, and relevant toxicological literature to assist researchers and professionals in handling this compound safely.

Chemical and Physical Properties

2-Methylbenzo[b]thiophene is an aromatic organic compound belonging to the class of 1-benzothiophenes.^[1] It is characterized by a benzene ring fused to a thiophene ring, with a methyl group at the 2-position.

Property	Value	Reference
Molecular Formula	C ₉ H ₈ S	[2]
Molecular Weight	148.23 g/mol	[2]
Appearance	Colorless to pale yellow clear liquid or beige to brownish low melting solid.[3][4]	[3][4]
Boiling Point	242.00 to 243.00 °C @ 760.00 mm Hg (est.)	[3]
Melting Point	49.0-55.0°C	[5]
Flash Point	> 109 °C / > 228.2 °F	[6]
Vapor Pressure	0.100000 mmHg @ 25.00 °C (est.)	[3]
Water Solubility	52.42 mg/L @ 25 °C (est.)	[3]
logP (o/w)	3.710 (est.)	[3]

Toxicological Information

The toxicological properties of **2-Methylbenzo[b]thiophene** have not been fully investigated. [6] However, available data from GHS classifications indicate several hazards.

Acute Toxicity

Quantitative data on the acute toxicity of **2-Methylbenzo[b]thiophene**, such as LD₅₀ values, are largely unavailable, with most sources stating "Not determined" or "no data available".[3][4] However, aggregated GHS information suggests that it is harmful if swallowed.[2]

Irritation and Corrosivity

2-Methylbenzo[b]thiophene is classified as a skin and eye irritant.[2][7] It is also expected to cause respiratory irritation.[2][7]

Genotoxicity and Carcinogenicity

There is no specific data available on the genotoxicity or carcinogenicity of **2-Methylbenzo[b]thiophene**.^{[4][6]}

GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Reference
Acute toxicity, Oral	4	H302: Harmful if swallowed	[2]
Skin corrosion/irritation	2	H315: Causes skin irritation	[2] [7]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation	[2] [7]
Specific target organ toxicity — single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation	[2] [7]

Handling and Safety Precautions

Given the identified hazards, appropriate safety measures must be implemented when handling **2-Methylbenzo[b]thiophene**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[6]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^[6]
- Respiratory Protection: Use only outdoors or in a well-ventilated area.^[7] Avoid breathing dust/fume/gas/mist/vapors/spray.^[7]

Handling and Storage

- Wash face, hands, and any exposed skin thoroughly after handling.^[6]

- Do not eat, drink, or smoke when using this product.[[6](#)]
- Store in a well-ventilated place. Keep container tightly closed.[[7](#)]
- Store locked up.[[7](#)]

First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [[6](#)]
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse.[[7](#)]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical help.[[7](#)]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.[[7](#)]

Experimental Protocols

Detailed experimental protocols for assessing the toxicity of **2-Methylbenzo[b]thiophene** are not available in the literature. However, standardized OECD guidelines for chemical testing can be adapted for this purpose.

Acute Oral Toxicity - Fixed Dose Procedure (Adapted from OECD Guideline 420)

This method is designed to assess the acute oral toxicity and allows for the classification of a substance.

- Animal Selection: Use healthy, young adult rodents (e.g., rats), typically females, from a common strain.
- Housing and Feeding: House animals individually with controlled temperature, humidity, and a 12-hour light/dark cycle. Provide standard laboratory diet and water ad libitum, with a short fasting period before dosing.

- Dose Preparation: Prepare the test substance in a suitable vehicle (e.g., corn oil). The concentration should be prepared to deliver the desired dose in a volume that does not exceed 1 mL/100g body weight for rodents.
- Administration: Administer a single dose of **2-Methylbenzo[b]thiophene** by gavage using a stomach tube.
- Sighting Study: A sighting study is performed with a single animal to determine the appropriate starting dose for the main study. Dosing is initiated at a fixed dose level (e.g., 300 mg/kg) and adjusted based on the observed toxicity.
- Main Study: Dose a group of animals (e.g., 5 females) with the selected starting dose.
- Observations: Observe animals for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Pathology: Perform a gross necropsy on all animals at the end of the study.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (Adapted from OECD Guideline 439)

This in vitro test assesses the potential of a chemical to cause skin irritation.

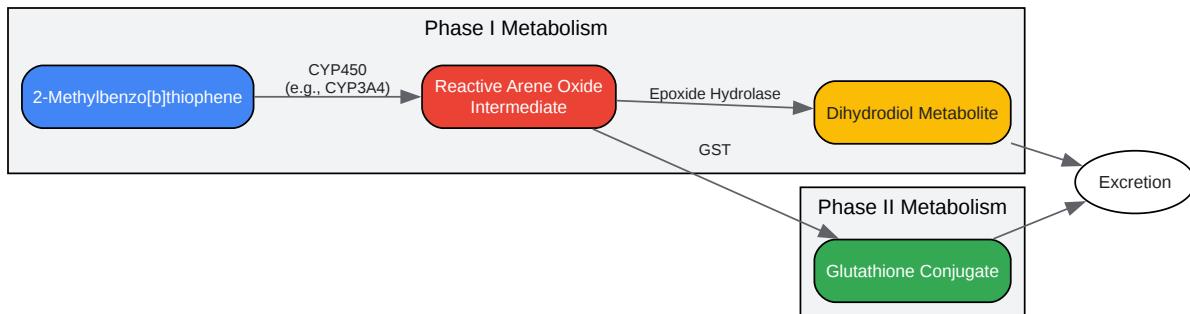
- Test System: Utilize a commercially available Reconstructed Human Epidermis (RhE) model.
- Test Chemical Preparation: For liquid test substances like **2-Methylbenzo[b]thiophene**, apply directly to the epidermis.
- Application: Apply a sufficient amount of the test chemical to cover the epidermis surface of triplicate tissue replicates.
- Exposure and Post-Exposure Incubation: Expose the tissues to the chemical for a defined period (e.g., 60 minutes) at 37°C. After exposure, rinse the tissues and incubate for a post-exposure period (e.g., 42 hours).
- Viability Assessment: Determine cell viability using the MTT assay. Tissues are incubated with MTT solution, and the resulting formazan is extracted.

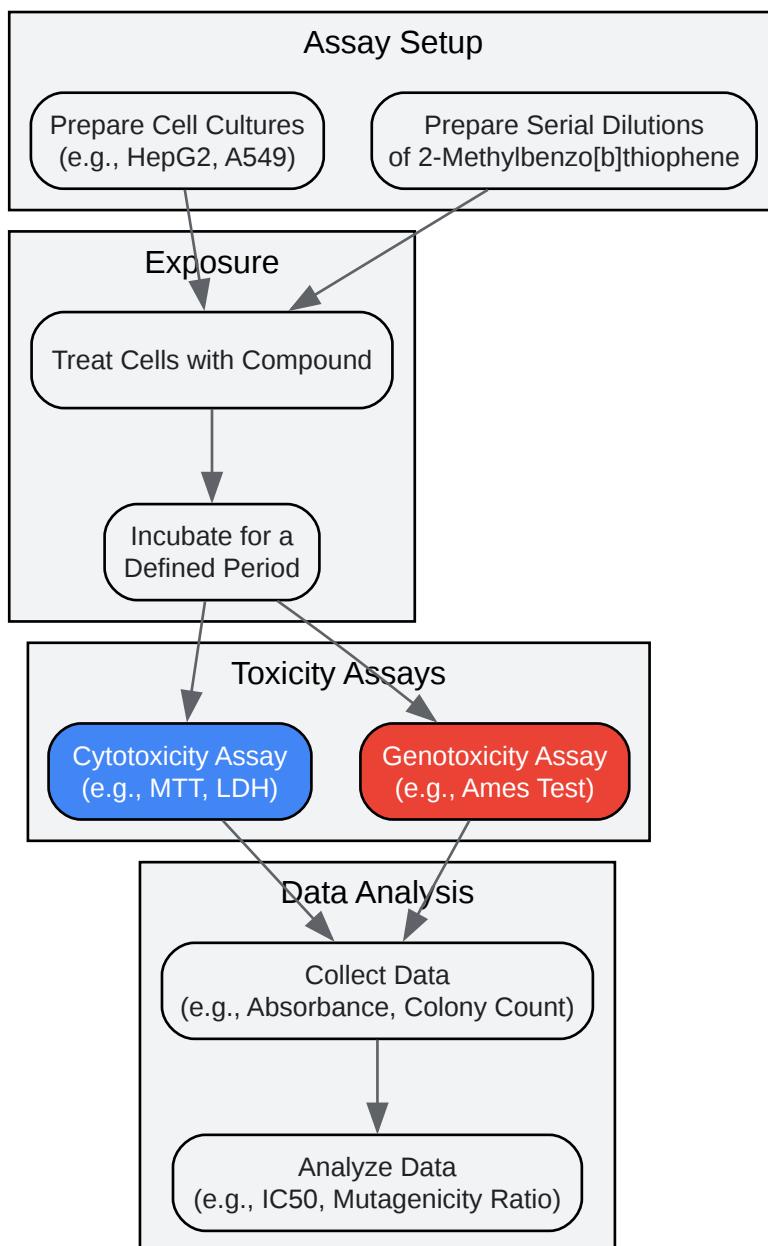
- Data Analysis: Measure the absorbance of the extracted formazan at 570 nm. Calculate the percentage of cell viability relative to negative controls. A substance is identified as an irritant if the mean tissue viability is $\leq 50\%.$ ^[8]

Visualizations

Proposed Metabolic Pathway of 2-Methylbenzo[b]thiophene

The metabolism of thiophene-containing compounds is primarily mediated by cytochrome P450 (CYP) enzymes.^[9] While specific data for **2-Methylbenzo[b]thiophene** is lacking, a probable metabolic pathway involves the formation of a reactive arene oxide intermediate on the benzothiophene ring system.^[10] This can lead to the formation of dihydrodiols and glutathione conjugates.





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